

Investigating TRPV4 Function in Endothelial Cells with GSK1016790A: An In-depth Technical Guide

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Compound of Interest

Compound Name: GSK1016790A

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Introduction

The Transient Receptor Potential Vanilloid 4 (TRPV4) channel, a non-selective cation channel, is a critical regulator of endothelial cell function. Its activation by various stimuli, including mechanical forces and chemical agonists, triggers a cascade of intracellular signaling events that modulate vascular tone, permeability, and inflammation. **GSK1016790A**, a potent and selective synthetic agonist of TRPV4, has emerged as an invaluable pharmacological tool for elucidating the multifaceted roles of this channel in the vascular endothelium. This technical guide provides a comprehensive overview of the core methodologies and signaling pathways involved in the investigation of TRPV4 function using **GSK1016790A** in endothelial cells.

Data Presentation: Quantitative Profile of GSK1016790A in Endothelial Cells

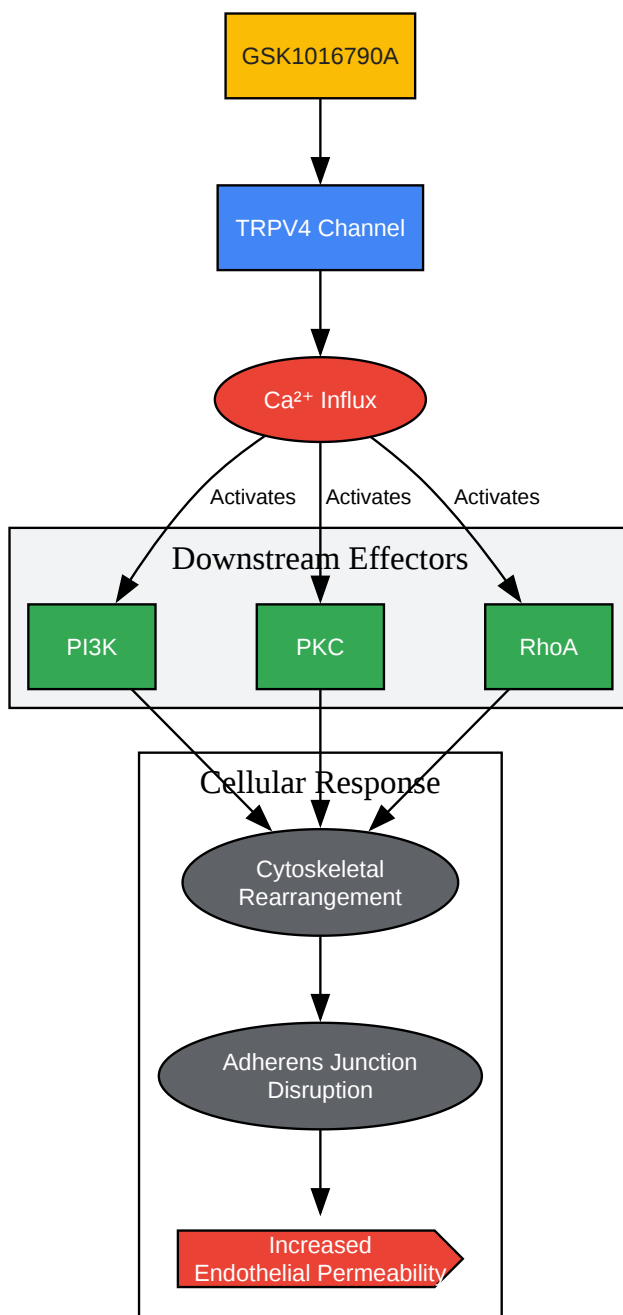
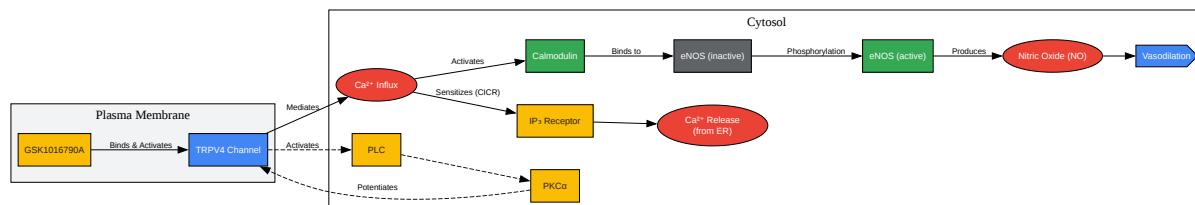
The following table summarizes the key quantitative parameters of **GSK1016790A** in various endothelial cell types, providing a quick reference for experimental design.

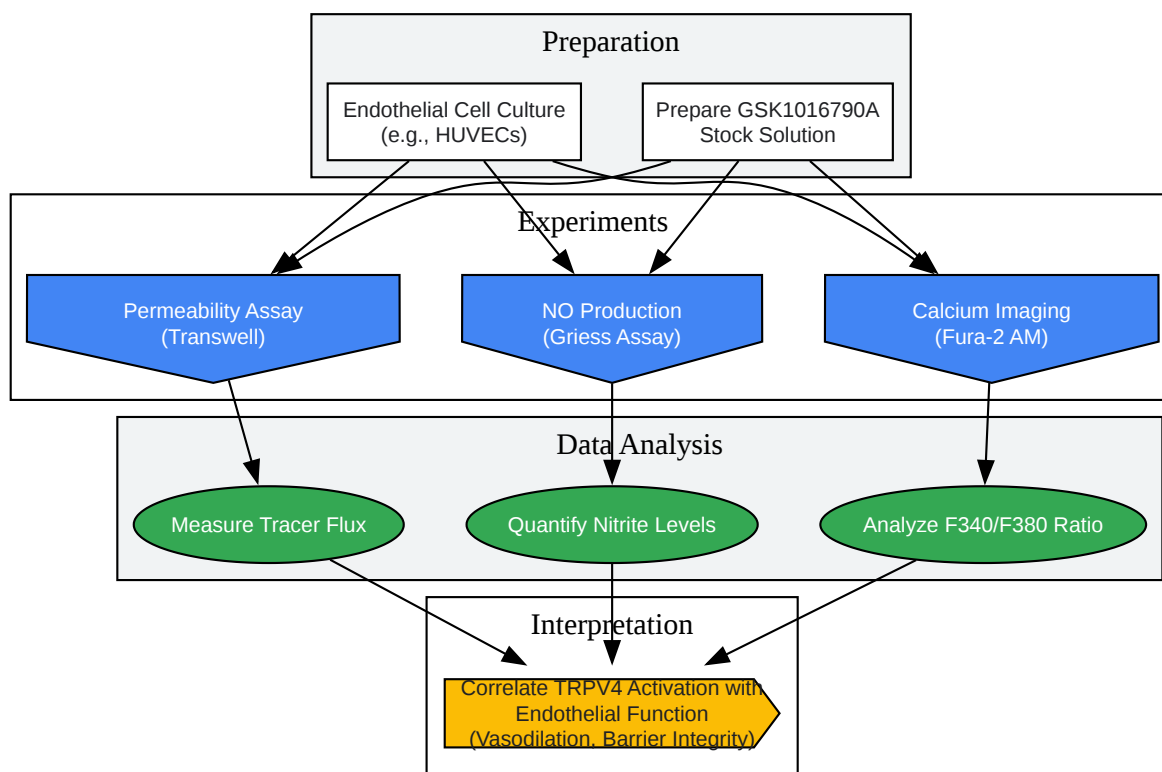
Parameter	Cell Type	Value	Reference(s)
EC ₅₀ for Ca ²⁺ Influx	Human Umbilical Vein Endothelial Cells (HUVECs)	~31 nM	[1]
Human Pulmonary Artery Endothelial Cells (HPAECs)	Not explicitly stated, but 30 nM induces robust Ca ²⁺ influx	[2][3]	
Primary Human Endothelial Cells	26.9 nM	[4]	
HEK293 cells expressing human TRPV4	2.1 nM	[5]	
Concentration for Vasodilation	Human Adipose Arterioles	1-100 nM	[6]
Rat Pulmonary Artery	10 ⁻¹⁰ - 10 ⁻⁷ M	[7]	
Concentration for Permeability Assays	HUVECs and HPAECs	30 nM	[2]
Concentration for Nitric Oxide Production	Human Endothelial Cells	10 nM	[8]

Core Signaling Pathways

Activation of TRPV4 channels in endothelial cells by **GSK1016790A** initiates a complex signaling network, leading to diverse physiological responses. The primary event is an influx of extracellular Ca²⁺, which acts as a second messenger to trigger downstream pathways.

TRPV4-Mediated Calcium Signaling and Vasodilation





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